Mechanistic Studies of Tributyltin Iodide Reactions: A Comparative Guide

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Compound of Interest

Compound Name:	*Tributyltin iodide*
CAS No.:	*7342-47-4*
Cat. No.:	*B1594055*

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Executive Summary: The Dual-Natured Reagent

In the landscape of organotin chemistry, **Tributyltin Iodide** (Bu

SnI) occupies a distinct niche compared to its ubiquitous cousins, Tributyltin Hydride (Bu

SnH) and Tributyltin Chloride (Bu

SnCl). While Bu

SnH is the gold standard for reductive radical reactions, Bu

SnI serves as a critical mediator in non-reductive Atom Transfer Radical (ATR) processes and acts as a soft, polarizable Lewis acid/nucleophile in ionic transformations.

This guide objectively compares Bu

SnI against these alternatives, supported by kinetic principles and experimental protocols.

Quick Comparison Matrix

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Feature	Tributyltin Iodide (Bu SnI)	Tributyltin Hydride (Bu SnH)	Tributyltin Chloride (Bu SnCl)
Primary Mechanism	Iodine Atom Transfer / Lewis Acid	H-Atom Abstraction (Reductive)	Transmetallation / Precursor
Radical Role	Chain Transfer Agent (Non-reductive)	H-Donor (Quenches radicals)	Generally Inert to radicals
Ionic Character	Soft Lewis Acid / High Nucleophilicity (I^-)	Low	Harder Lewis Acid / Low Nucleophilicity
Key Application	Epoxide opening, ATRC, Stille Intermed. [1][2]	Dehalogenation, Barton-McCombie	Stille Coupling Reagent Prep
Bond Energy (Sn-X)	~65 kcal/mol (Weakest)	~74 kcal/mol	~95 kcal/mol (Strongest)

Mechanistic Deep Dive

A. Radical Kinetics: The Atom Transfer Cycle

Unlike Bu

SnH, which terminates a radical carbon center by adding a hydrogen atom, Bu

SnI participates in Iodine Atom Transfer. This allows for the retention of the halogen functionality in the final product, enabling further functionalization.

The Kinetic Distinction:

- Bu

  SnH:

  (at 25°C). Rapidly quenches radicals.

- Bu

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SnI: Operates via an equilibrium where the stannyl radical (

) abstracts iodine from an alkyl iodide (

). The resulting carbon radical (

) undergoes cyclization or addition, then abstracts iodine back from Bu

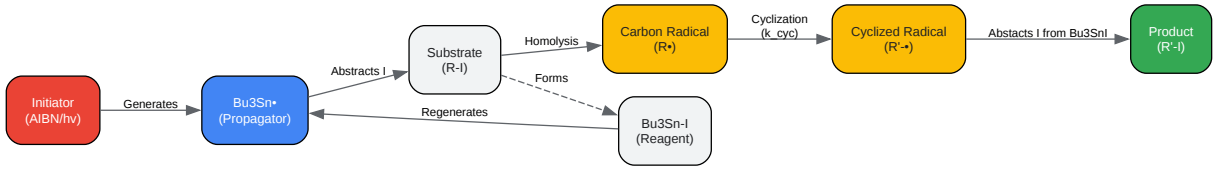
SnI (or another donor) to propagate the chain.

Visualization: Iodine Atom Transfer Mechanism

The following diagram illustrates the non-reductive cycle mediated by Bu

SnI, contrasting it with the reductive termination of Bu

SnH.



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Figure 1: The Iodine Atom Transfer cycle. Note that the iodine atom is conserved in the product, unlike hydride reduction.

B. Ionic Reactivity: Chemo-Selective Epoxide Opening

In ionic manifolds, Bu

SnI acts as a source of nucleophilic iodide activated by the Lewis acidity of the tin center. This "push-pull" mechanism is superior to Bu

SnCl for opening oxiranes (epoxides) to iodohydrins because the Sn-I bond is more labile and the iodide ion is a better nucleophile than chloride.

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Comparative Data: Epoxide Cleavage Efficiency Reaction Conditions: 1.0 equiv Organotin reagent, Aprotic solvent, 40°C.

Reagent	Yield (Cyclohexene Oxide)	Regioselectivity (Terminal Epoxide)	Mechanism Note
Bu SnI	92%	>95:5 (Attack at less sub. C)	Concerted Push-Pull
Bu SnCl	<10%	N/A	Chloride is too hard/poor nucleophile
Bu SnH	0%	N/A	No Lewis acid activation
NaI (Solid)	30%	~80:20	Poor solubility in organic media

Experimental Protocols

Protocol 1: Synthesis of **Tributyltin Iodide** (Finkelstein Exchange)

Rationale: Commercial Bu

SnI can degrade (turn violet/brown due to I

liberation). Fresh preparation via halogen exchange ensures high purity and is self-validating (precipitation of NaCl).

Materials:

- Tributyltin chloride (Bu

  SnCl)[1][3]
- Sodium Iodide (NaI, anhydrous)

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- Acetone (dry)

Workflow:

- Dissolution: Dissolve 10.0 mmol of Bu

  SnCl in 20 mL of dry acetone.
- Exchange: Add 12.0 mmol (1.2 equiv) of NaI. The solution will remain clear initially.
- Precipitation: Stir at room temperature for 1-2 hours. A white precipitate (NaCl) will form, validating the exchange is occurring.
- Filtration: Filter the mixture through a pad of Celite under an inert atmosphere (Ar or N

) to remove NaCl and excess NaI.
- Isolation: Concentrate the filtrate in vacuo.
- Purification: The resulting oil is typically pure enough for use (>95%). If a violet color persists, wash with aqueous sodium thiosulfate, dry over MgSO

  , and re-concentrate.

Protocol 2: Regioselective Ring Opening of Epoxides

Rationale: This protocol utilizes the high nucleophilicity of the iodide delivered by Bu

SnI to open epoxides under neutral conditions, avoiding the harsh acidity of HI.

Step-by-Step:

- Setup: Flame-dry a 50 mL round-bottom flask and purge with Argon.
- Reagent Prep: Add 1.0 mmol of the epoxide substrate and 5 mL of anhydrous THF.
- Addition: Add 1.1 mmol of freshly prepared Bu

  SnI (from Protocol 1) dropwise via syringe.

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- Catalysis (Optional): For sterically hindered substrates, add 5 mol% of a phosphine oxide (e.g., Bu

  PO) to enhance the Lewis acidity of the tin species.

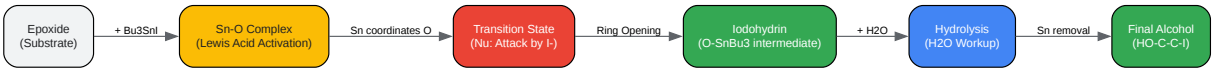
- Monitoring: Stir at 40°C. Monitor via TLC. The disappearance of the epoxide spot indicates completion (typically 2-6 hours).

- Workup: Quench with 10 mL water. Extract with diethyl ether (3x).

- Analysis: The product will be the

  -iodohydrin. In the case of terminal epoxides, the primary iodide is the major product (attack at the less hindered carbon).

Visualization: Nucleophilic Activation Pathway



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Figure 2: The "Push-Pull" mechanism where Tin activates the oxygen (Pull) and Iodide attacks the carbon (Push).

The "Halide Effect" in Stille Cross-Couplings

While Bu

SnI is rarely the starting reagent for Stille couplings (organostannanes

are used), the generation of Bu

SnI as a byproduct is mechanistically significant.

- The Observation: Reactions involving Aryl Iodides (

) are significantly faster than those with Aryl Bromides or Chlorides.

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- The Mechanism: The oxidative addition of Pd(0) to Ar-I generates a

  species. The subsequent transmetallation with

  releases Bu

  SnI.

- Inhibition vs. Acceleration: Unlike Bu

  SnCl (which can bridge Pd dimers and slow reactions), Bu

  SnI is less coordinating to Pd but the iodide anion on Pd facilitates the transmetallation step due to the "soft-soft" interaction.

Guidance for Researchers: When coupling sluggish chlorides, adding a stoichiometric source of Iodide (e.g., CuI or NaI) essentially converts the mechanism to resemble the iodide pathway, often generating transient Bu

SnI.

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